

Navigating the Risks: A Comprehensive Safety and Handling Guide for DCVC

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Compound of Interest

Compound Name: DCVC
CAS No.: 1932786-76-9
Cat. No.: B15584595

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This document provides crucial safety and logistical information for the handling of S-(1,2-dichlorovinyl)-L-cysteine (**DCVC**), a known nephrotoxin. Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental contamination. While some commercial safety data sheets (SDS) for the hydrochloride salt of **DCVC** may classify it as non-hazardous, a significant body of scientific literature demonstrates its potent toxicity. Therefore, it is imperative to treat **DCVC** in all its forms as a hazardous substance.

Personal Protective Equipment (PPE): A Multi-Layered Defense

A comprehensive PPE strategy is the first line of defense against **DCVC** exposure. The following table summarizes the recommended PPE for various tasks involving **DCVC**.

Task Category	Minimum PPE Requirements
Handling Solids (weighing, aliquoting)	- Gloves: Double-gloving with nitrile or neoprene gloves. - Eye Protection: Chemical safety goggles. - Body Protection: Fully buttoned lab coat. - Respiratory Protection: N95 respirator or higher.
Working with Solutions	- Gloves: Double-gloving with nitrile or neoprene gloves. - Eye Protection: Chemical safety goggles and a face shield. - Body Protection: Chemical-resistant apron over a lab coat. - Respiratory Protection: Air-purifying respirator (APR) with organic vapor/acid gas cartridges.
High-Risk Procedures (sonication, heating)	- Gloves: Double-gloving with nitrile or neoprene gloves. - Eye Protection: Chemical safety goggles and a face shield. - Body Protection: Chemical-resistant suit or gown. - Respiratory Protection: Powered air-purifying respirator (PAPR) or a supplied-air respirator (SAR).
Spill Cleanup	- Gloves: Heavy-duty, chemical-resistant gloves (e.g., butyl rubber). - Eye Protection: Chemical safety goggles and a face shield. - Body Protection: Chemical-resistant suit or gown. - Respiratory Protection: PAPR or SCBA, depending on spill size and ventilation.

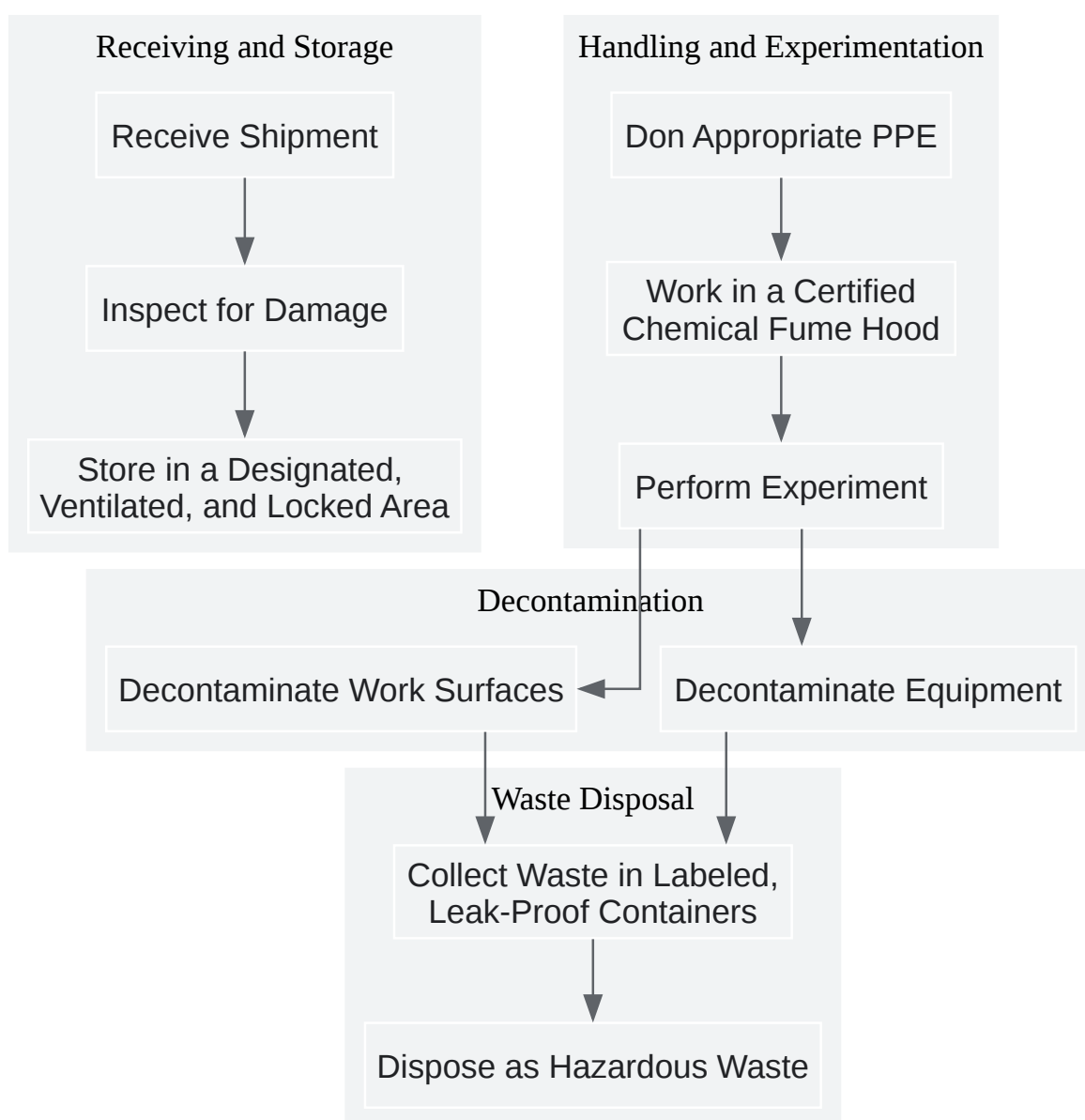
Glove Selection: While specific breakthrough time data for **DCVC** is limited, studies on the related compound dichlorvos provide valuable insights. For concentrated solutions, breakthrough times for nitrile and neoprene gloves can be less than five minutes.^[1] Double-gloving can increase this time. For dilute solutions, these materials may offer protection for over four hours.^[1] It is crucial to change gloves immediately upon suspected contact and to inspect them for any signs of degradation.

Respiratory Protection: For handling solid **DCVC**, an N95 respirator will protect against inhalation of airborne particles. When working with solutions or in situations where vapors may

be generated, an air-purifying respirator with combination organic vapor and acid gas cartridges is recommended.[2][3][4]

Operational Plan: Safe Handling from Receipt to Disposal

A systematic approach to handling **DCVC** is critical to minimize exposure risk. The following workflow outlines the key steps for safe management of this compound in a laboratory setting.



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